

The Inferred Mechanism of Action of 11,13-Dihydroivalin: A Technical Guide

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Compound of Interest

Compound Name: 11,13-Dihydroivalin

Cat. No.: B186729

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Disclaimer: Direct experimental data on the mechanism of action of **11,13-Dihydroivalin** is not currently available in the public domain. This technical guide is based on the known biological activities of the structurally similar sesquiterpene lactone, Ivalin, and the well-documented mechanisms of the broader class of sesquiterpene lactones. The proposed mechanisms and pathways should be considered hypothetical until validated by direct experimental evidence for **11,13-Dihydroivalin**.

Introduction

11,13-Dihydroivalin is a sesquiterpene lactone, a class of natural products known for a wide range of biological activities, including anti-inflammatory and cytotoxic effects. Due to the scarcity of direct research on **11,13-Dihydroivalin**, this document extrapolates its potential mechanism of action from studies on the closely related compound, Ivalin, and the general mechanistic understanding of sesquiterpene lactones. The primary modes of action for this class of compounds involve the modulation of key cellular signaling pathways, primarily through the alkylation of nucleophilic residues in target proteins.

Putative Core Mechanisms of Action

The biological activity of sesquiterpene lactones is often attributed to the presence of an α,β -unsaturated carbonyl group in the lactone ring, which can react with nucleophiles, particularly the thiol groups of cysteine residues in proteins, via a Michael-type addition. This covalent modification can alter the function of key regulatory proteins, leading to the modulation of

cellular signaling pathways. Based on the available literature for related compounds, the putative mechanism of action for **11,13-Dihydroivalin** likely involves the following:

- **Inhibition of the NF-κB Signaling Pathway:** A primary and well-documented mechanism for many sesquiterpene lactones is the inhibition of the Nuclear Factor-kappa B (NF-κB) pathway.[1][2] This is often achieved through the direct alkylation of the p65 subunit of the NF-κB heterodimer, which prevents its translocation to the nucleus and subsequent transcription of pro-inflammatory and pro-survival genes.[3]
- **Modulation of PI3K/AKT and ERK Signaling Pathways:** Sesquiterpene lactones have been shown to influence the Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (AKT) and the Extracellular signal-regulated kinase (ERK) pathways.[4][5] These pathways are crucial for cell survival, proliferation, and differentiation. The modulation can be either inhibitory or stimulatory depending on the specific compound and cellular context.
- **Induction of Apoptosis:** By interfering with pro-survival signaling pathways and potentially through other mechanisms such as the induction of oxidative stress, **11,13-Dihydroivalin** is likely to induce programmed cell death, or apoptosis, in susceptible cells.[6]
- **Cytoskeletal Disruption:** The related compound, Ivalin, has been suggested to act as a microtubule inhibitor, which can disrupt cell division and lead to cell cycle arrest and apoptosis.[7]

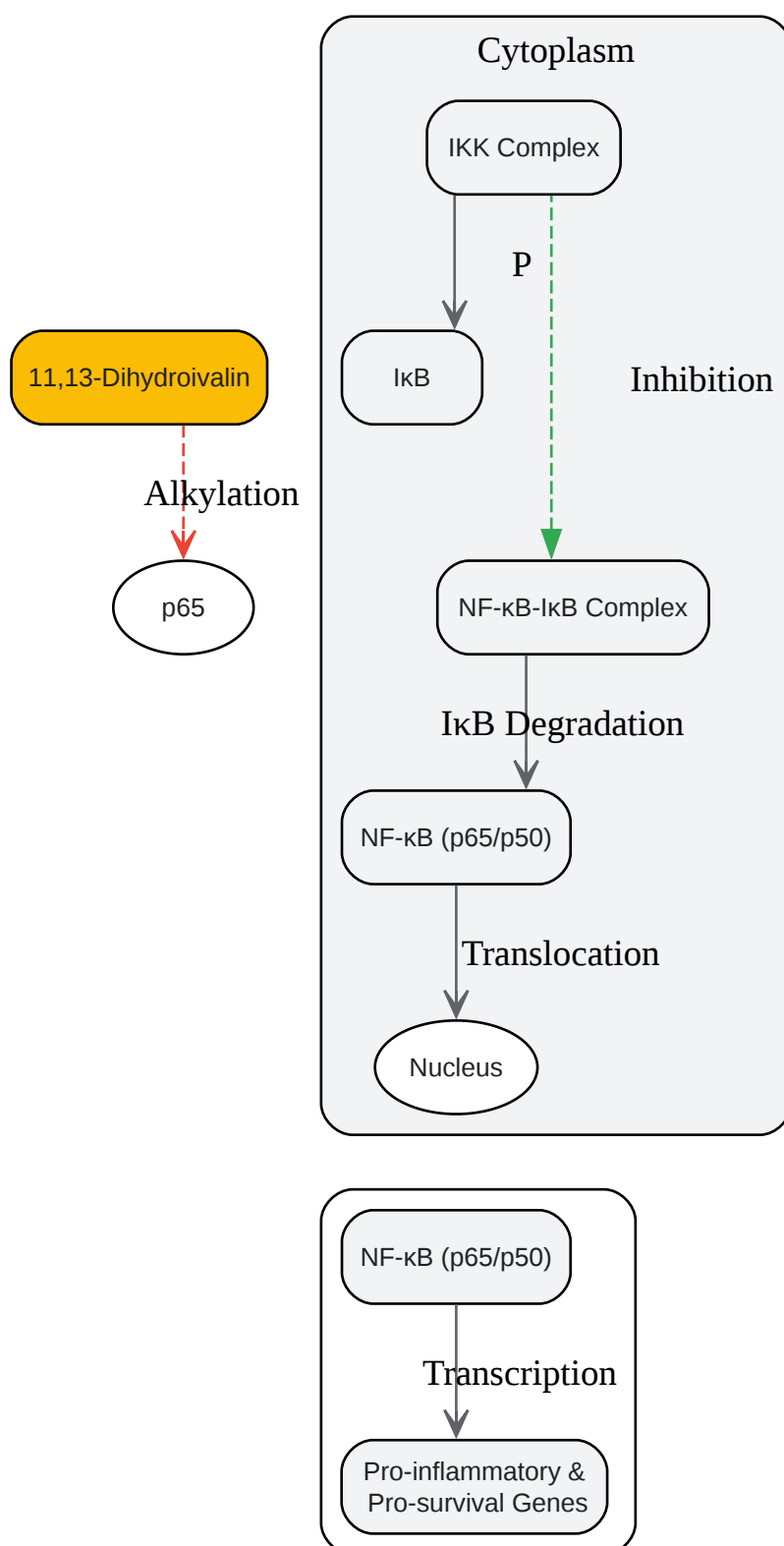
Quantitative Data (Hypothetical, Based on Ivalin)

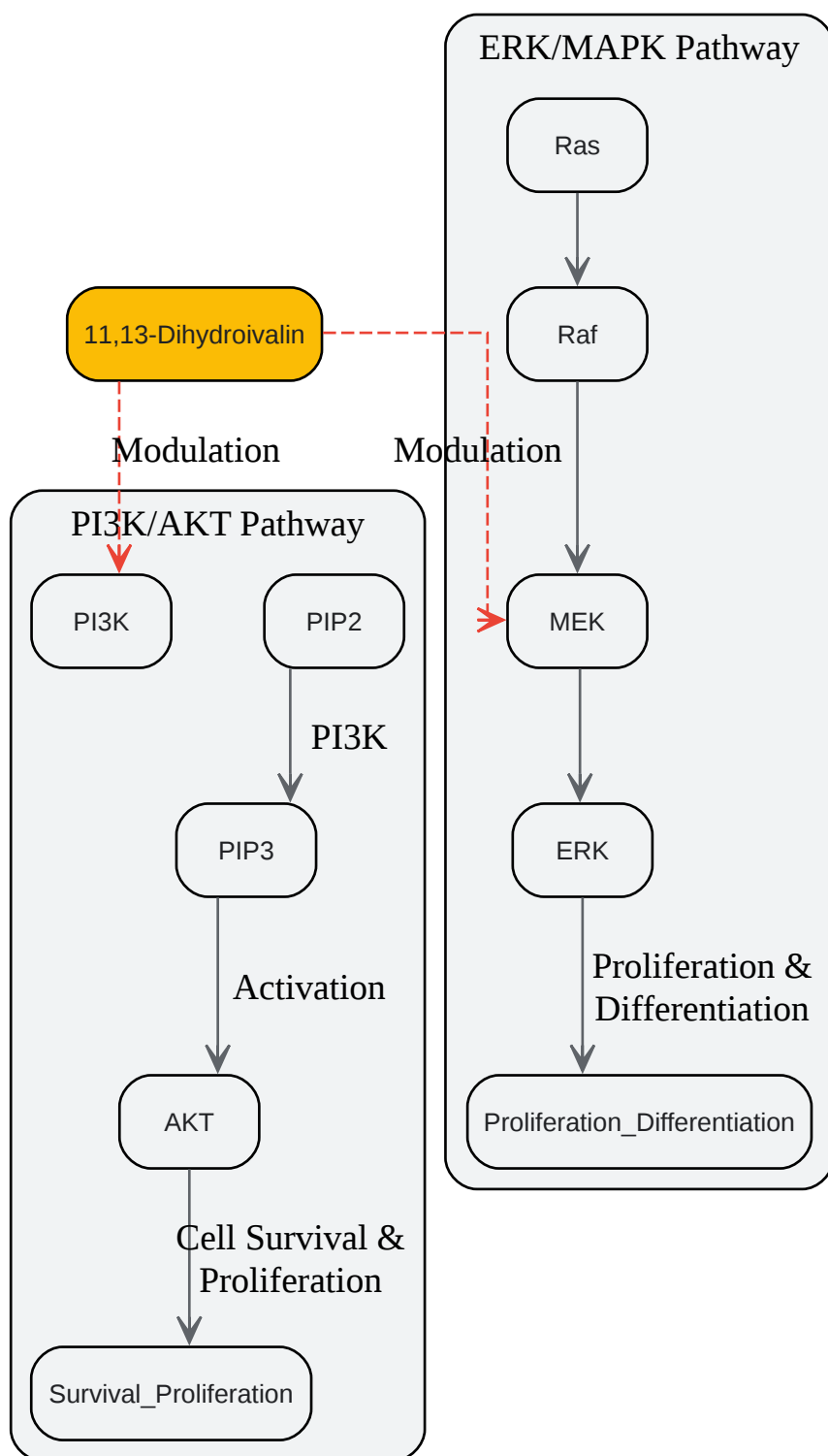
No direct quantitative data for **11,13-Dihydroivalin** is available. The following table summarizes the reported cytotoxic activity of the structurally similar compound, Ivalin.

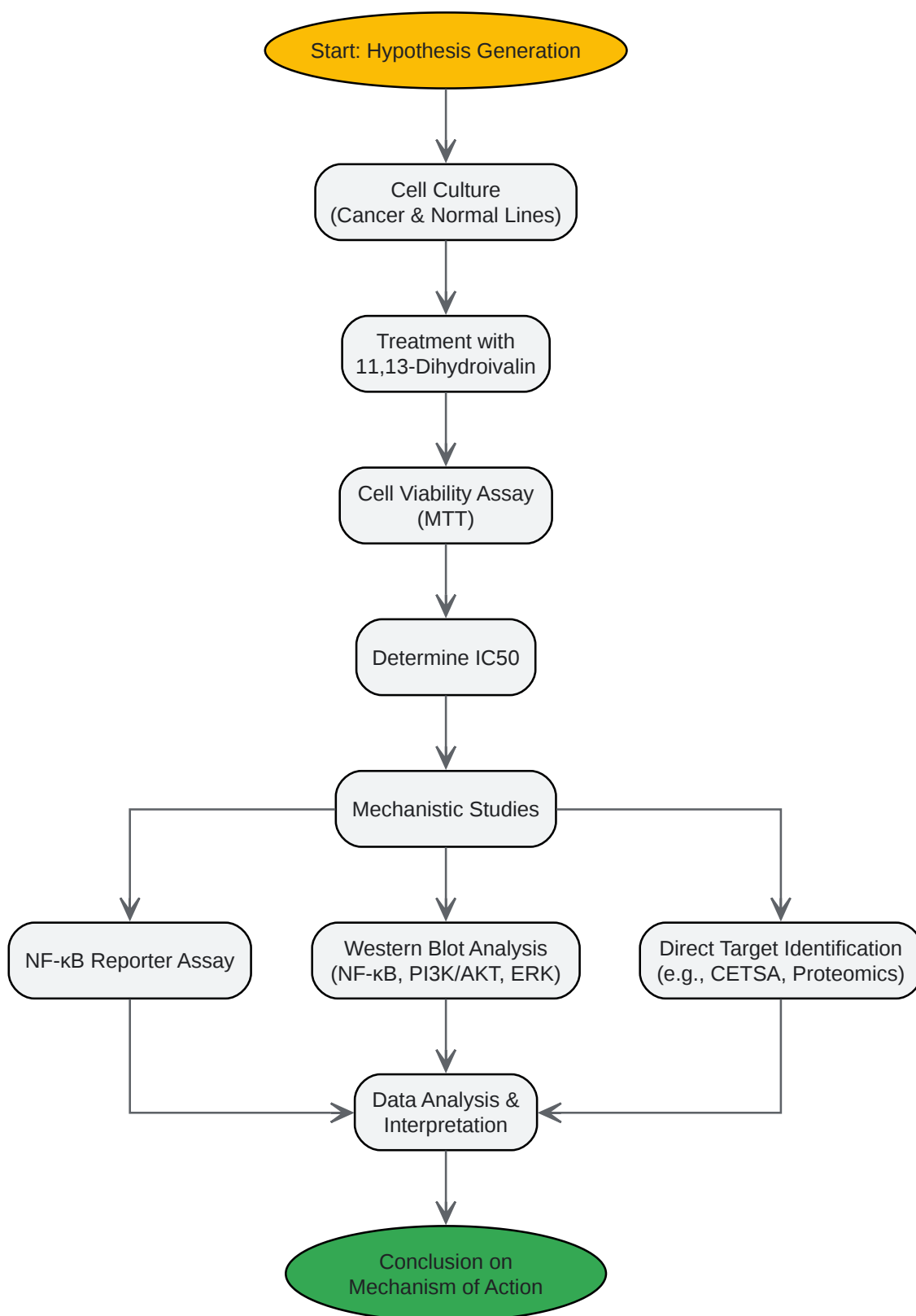
Compound	Cell Line	Assay Type	IC50 (μM)	Reference
Ivalin	SMMC-7721 (Hepatocellular Carcinoma)	Cytotoxicity	4.34 ± 0.10	[7]
Ivalin	HL7702 (Normal Liver)	Cytotoxicity	25.86 ± 0.87	[7]

Signaling Pathway Diagrams

The following diagrams illustrate the putative signaling pathways modulated by **11,13-Dihydroivalin**, based on the known mechanisms of related sesquiterpene lactones.







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